

L-Allono-1,4-lactone and L-Allonic Acid: A Technical Overview

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Compound of Interest

Compound Name: *L-Allono-1,4-lactone*

Cat. No.: *B117819*

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This technical guide provides a comprehensive overview of **L-Allono-1,4-lactone** and its relationship with L-allonic acid. Due to the limited availability of detailed experimental data and specific biological studies on these particular molecules in publicly accessible literature, this document focuses on their fundamental chemistry, established principles of related compounds, and general methodologies applicable to their study.

Core Concepts: Chemical Structures and Properties

L-Allonic acid is a sugar acid, an aldonic acid to be precise, which is a derivative of the aldose sugar, L-allose. **L-Allono-1,4-lactone** is the γ -lactone of L-allonic acid, formed through the intramolecular esterification between the carboxylic acid group at C1 and the hydroxyl group at C4.^{[1][2]} This reversible relationship is a key characteristic of many aldonic acids.^[3]

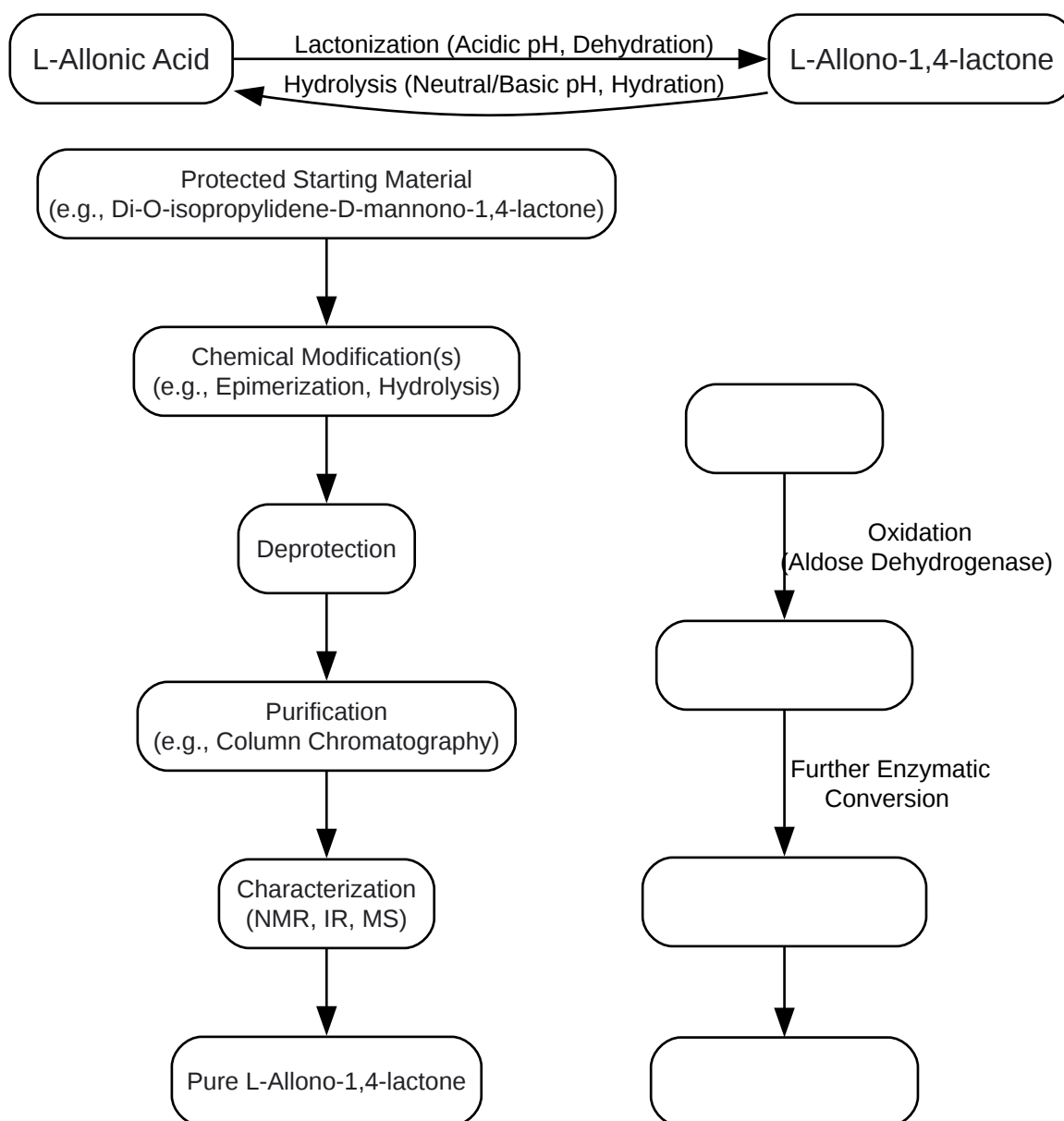
Table 1: Physicochemical Properties

Property	L-Allono-1,4-lactone	L-Allonic Acid
Synonyms	L-Allonic acid gamma-lactone	L-Allonic acid
CAS Number	78184-43-7 ^[1]	740753-96-2 ^[4]
Molecular Formula	C ₆ H ₁₀ O ₆ ^[5]	C ₆ H ₁₂ O ₇ ^{[4][6]}
Molecular Weight	178.14 g/mol ^[5]	196.16 g/mol ^[6]

Note: Experimental physical properties such as melting point, boiling point, and solubility for **L-Allono-1,4-lactone** and L-allonic acid are not widely reported in the available literature.

The Interconversion Relationship: Lactonization and Hydrolysis

The equilibrium between L-allonic acid and **L-Allono-1,4-lactone** is a dynamic process influenced by environmental conditions, primarily pH.



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References

- 1. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 2. omicronbio.com [omicronbio.com]
- 3. lcms.cz [lcms.cz]
- 4. researchgate.net [researchgate.net]
- 5. csustan.edu [csustan.edu]
- 6. Analysis of 7-Membered Lactones by Computational NMR Methods. Proton NMR Chemical Shift Data are More Discriminating than Carbon - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36117819/)]
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